

# IUPAC name and synonyms for "Bis(3,5-dimethylphenyl)methanone"

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## Compound of Interest

Compound Name: *Bis(3,5-dimethylphenyl)methanone*

Cat. No.: B3049945

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## Technical Guide: Bis(3,5-dimethylphenyl)methanone

This technical guide provides a comprehensive overview of the chemical compound **Bis(3,5-dimethylphenyl)methanone**, focusing on its nomenclature, physicochemical properties, and available data for researchers, scientists, and professionals in drug development.

## IUPAC Name and Synonyms

The internationally recognized IUPAC name for the compound is **bis(3,5-dimethylphenyl)methanone**<sup>[1]</sup>.

This compound is also known by several synonyms, which are listed below:

- Methanone, bis(3,5-dimethylphenyl)-<sup>[1]</sup>
- CAS Number: 22679-40-9<sup>[1]</sup>
- SCHEMBL7937175<sup>[1]</sup>
- DTXSID50576144<sup>[1]</sup>

## Physicochemical Properties

A summary of the computed physicochemical properties for **Bis(3,5-dimethylphenyl)methanone** is presented in the table below. Experimental data for properties such as melting and boiling points are not readily available in published literature.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O	PubChem[1]
Molecular Weight	238.32 g/mol	PubChem[1]
Exact Mass	238.135765193 Da	PubChem[1]
InChI	InChI=1S/C17H18O/c1-11-5-12(2)8-15(7-11)17(18)16-9-13(3)6-14(4)10-16/h5-10H,1-4H3	PubChem[1]
InChIKey	RRQBKRVEGBYEBr-UHFFFAOYSA-N	PubChem[1]
SMILES	<chem>CC1=CC(=CC(=C1)C(=O)C2=CC(=CC(=C2)C)C)C</chem>	PubChem[1]
XLogP3-AA (LogP)	4.7	PubChem[1]
Heavy Atom Count	18	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	248	PubChem[1]

## Experimental Protocols

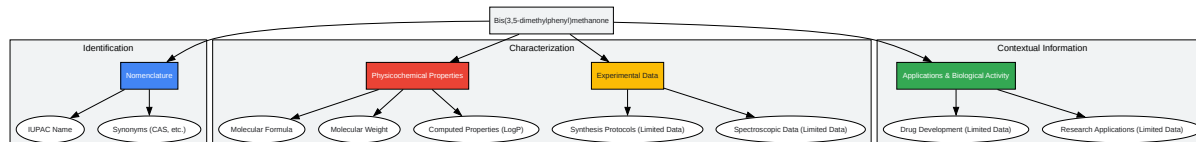
Detailed experimental protocols for the synthesis of **Bis(3,5-dimethylphenyl)methanone** are not extensively documented in publicly available scientific literature. General synthetic methods for diaryl methanones, such as Friedel-Crafts acylation, may be applicable, but specific reaction conditions, purification methods, and analytical data for this particular compound are not readily found.

## Applications in Drug Development and Research

Currently, there is limited information available in scientific literature regarding the specific applications of **Bis(3,5-dimethylphenyl)methanone** in drug development or its biological activity. While the broader class of diaryl methanones has been explored for various pharmacological activities, the research on this specific derivative is scarce. It is important to distinguish this compound from the similarly named but structurally different Bis(3,5-dimethylphenyl)phosphine, which is a well-known ligand in catalysis and has applications in the synthesis of pharmaceutical intermediates[2][3].

## Informational Overview

The following diagram provides a logical flow of the information presented in this technical guide, outlining the key identification and characterization aspects of **Bis(3,5-dimethylphenyl)methanone**.



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Caption: Informational flowchart for **Bis(3,5-dimethylphenyl)methanone**.

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## References

- 1. Bis(3,5-dimethylphenyl)methanone | C<sub>17</sub>H<sub>18</sub>O | CID 15640171 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
- 3. BIS(3,5-DIMETHYLPHENYL)PHOSPHINE CAS#: 71360-06-0 [m.chemicalbook.com]
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